

A Technical Guide to Fluprostenol Serinol Amide for Target Identification and Validation

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Compound of Interest

Compound Name: *Fluprostenol serinol amide*

Cat. No.: *B15548289*

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Abstract: **Fluprostenol serinol amide** (Flu-SA) is a synthetic and stable analog of Prostaglandin F₂ α (PGF₂ α) 2-glyceryl ester. While the specific biological activities of Flu-SA are yet to be fully characterized, its structural similarity to fluprostenol, a potent PGF₂ α analog, suggests its potential as a valuable chemical probe for identifying and validating novel therapeutic targets. This technical guide outlines a comprehensive approach to utilizing **Fluprostenol serinol amide** for target identification and validation, drawing upon established methodologies in chemical biology and proteomics. The guide provides a hypothetical framework based on the known pharmacology of related compounds and details the experimental protocols necessary to elucidate the molecular targets of this promising research compound.

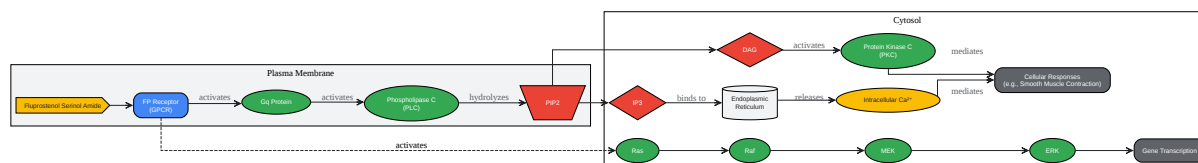
Introduction to Fluprostenol Serinol Amide

Fluprostenol serinol amide (CAS: 1176658-85-7) is a derivative of fluprostenol, a potent agonist of the Prostaglandin F₂ α receptor (FP receptor). The serinol amide modification is designed to increase the stability of the molecule compared to its endogenous ester counterpart. As a stable analog, Flu-SA is well-suited for use in biochemical assays and for the

development of affinity-based probes for target discovery. The primary known target of the parent compound, fluprostenol, is the FP receptor, a G-protein coupled receptor (GPCR) that plays a crucial role in various physiological processes.

Potential Signaling Pathways

The primary signaling pathway initiated by the activation of the FP receptor involves the Gq alpha subunit of the heterotrimeric G protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). Downstream of these events, various cellular responses are initiated. Furthermore, there is evidence of crosstalk with other signaling pathways, such as the Ras/Raf/MEK/ERK pathway, which can be stimulated by FP receptor activation.[1][2][3]



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Caption: FP Receptor signaling pathway.

Quantitative Data

While specific binding affinity data for **Fluprostenol serinol amide** is not yet available, the data for its parent compound, fluprostenol (in its active acid form, travoprost acid), provides a strong indication of its likely high affinity and selectivity for the FP receptor.

Table 1: Binding Affinities (K_i, nM) of Prostaglandin Analogs at Prostanoid Receptors

Compound	FP	DP1	EP1	EP2	EP3	EP4	IP	TP
Travoprost acid	35 ± 5	52,000	9,540	>100,000	3,501	41,000	>90,000	121,000
Latanoprost acid	98	>100,000	1,190	>100,000	1,180	>100,000	>100,000	>100,000
Bimatoprost acid	83	>100,000	95	>100,000	387	>100,000	>100,000	>100,000

Data sourced from Sharif et al., 2003.[\[4\]](#)

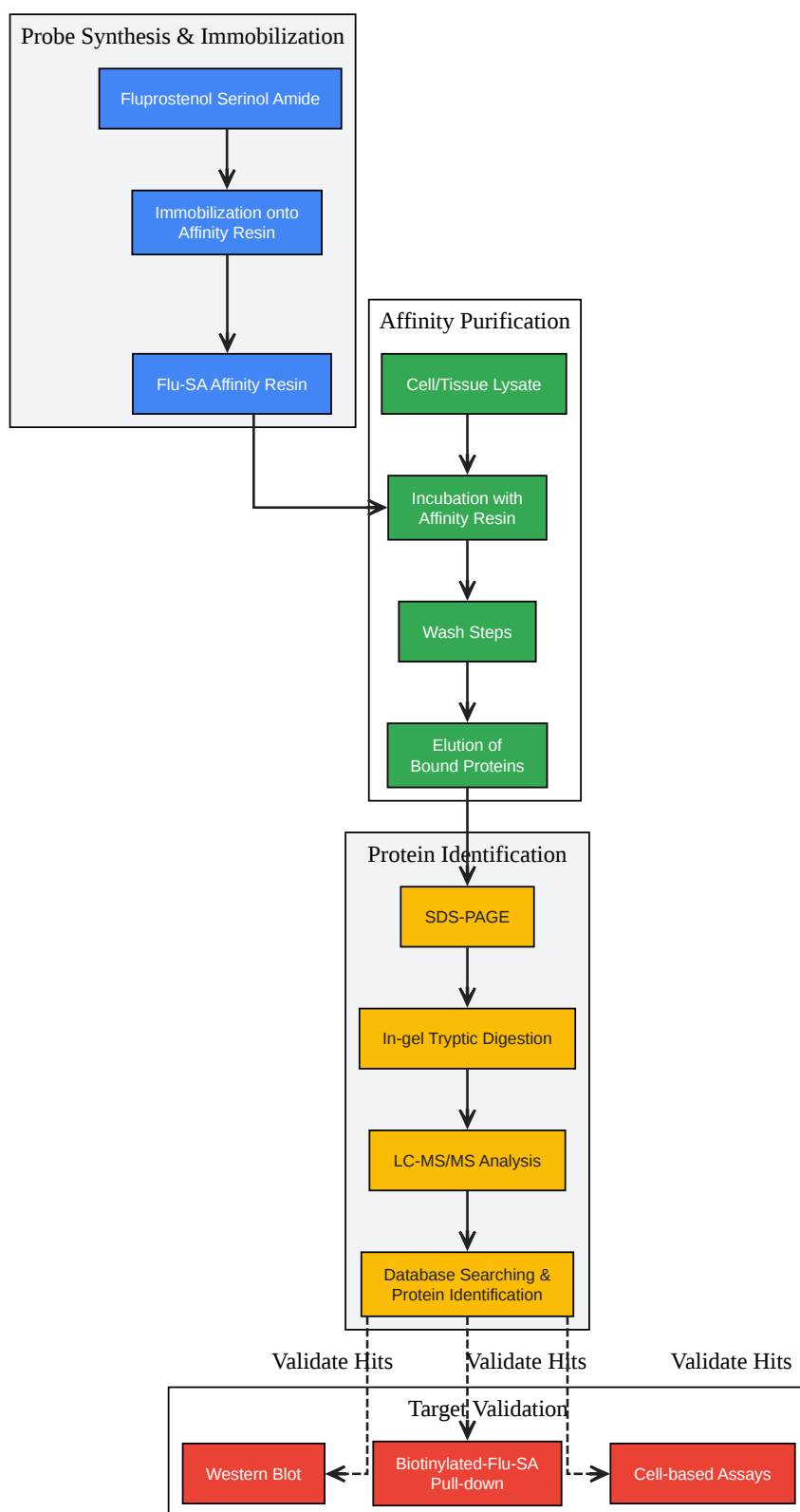
Table 2: Agonist Potencies (EC₅₀, nM) of Prostaglandin Analogs at the FP Receptor

Cell Type	Travoprost acid	Latanoprost acid	Bimatoprost acid
Human Ciliary Muscle	1.4	124	3.8
Human Trabecular Meshwork	3.6	32	2.8
Mouse Fibroblasts (cloned hFP)	2.6	45	3.1

Data sourced from Sharif et al., 2003.[\[4\]](#)

Experimental Protocols for Target Identification

The following protocols describe a hypothetical workflow for the identification and validation of **Fluprostenol serinol amide** targets using affinity chromatography coupled with mass spectrometry.



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